

Application Notes and Protocols for YX-2-107, a Selective CDK6 Degradator

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: YX-2-107
Cat. No.: B15545157

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Introduction

YX-2-107 is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed for the targeted degradation of Cyclin-Dependent Kinase 6 (CDK6).[1][2][3] As a bifunctional molecule, **YX-2-107** recruits the Cereblon (CRBN) E3 ubiquitin ligase to CDK6, leading to its ubiquitination and subsequent proteasomal degradation.[2][4] This mechanism of action, which eliminates the entire protein rather than just inhibiting its kinase activity, offers a promising therapeutic strategy for malignancies dependent on CDK6, such as Philadelphia chromosome-positive acute lymphoblastic leukemia (Ph+ ALL).[1][2][5][6] In Ph+ ALL cells, **YX-2-107** has been shown to inhibit the phosphorylation of the Retinoblastoma (RB) protein and downregulate the expression of FOXM1, both of which are critical for cell cycle progression.[1][2][3][7] These application notes provide detailed protocols for the preparation of **YX-2-107** stock solutions for use in cell culture experiments.

Physicochemical and Biological Properties

A summary of the key quantitative data for **YX-2-107** is presented in the tables below for easy reference.

Table 1: Physicochemical Properties of YX-2-107

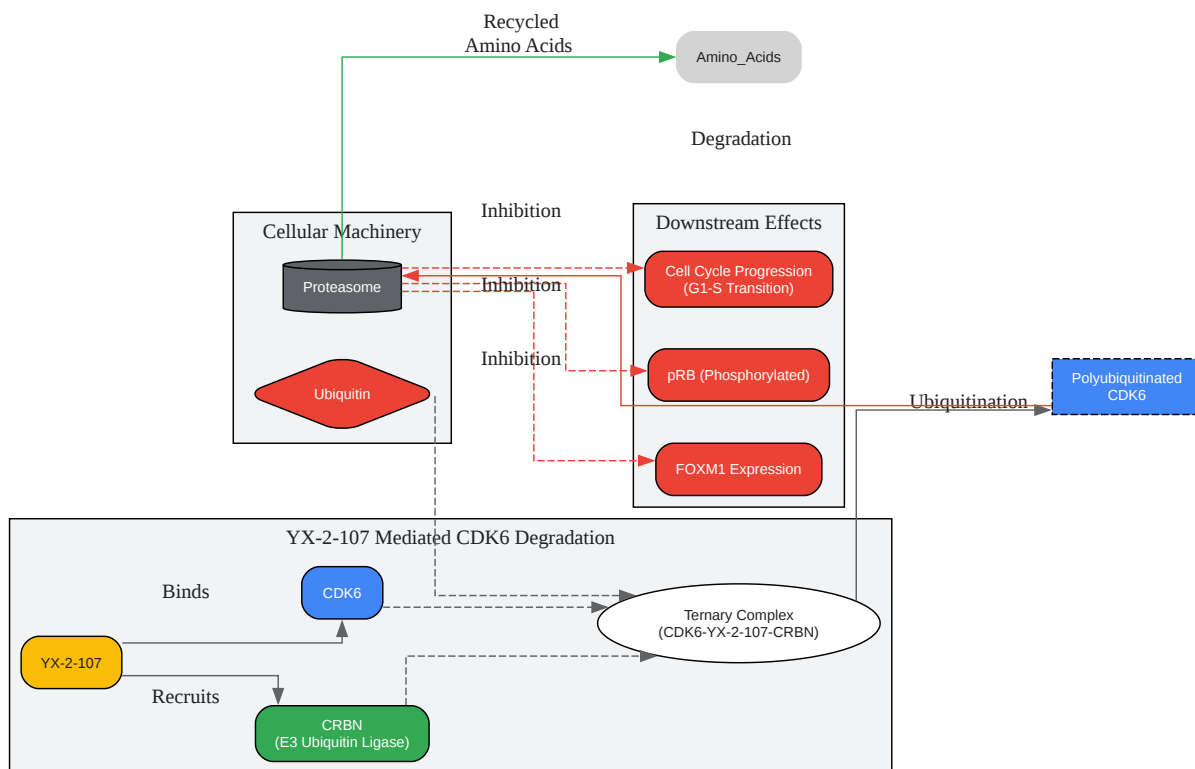
Property	Value	Reference
Molecular Formula	C45H51N11O9	[2]
Molecular Weight	889.97 g/mol	[2]
CAS Number	2417408-46-7	[2]
Appearance	Solid	[4]
Purity	>98% (HPLC)	[4]

Table 2: In Vitro Biological Activity of YX-2-107

Parameter	Value	Cell Line(s)	Reference
IC50 (CDK6 Degradation)	4.4 nM	[1][3]	
Selective CDK6 Degradation	1.6 - 1000 nM (4h)	BV173	[1][5][8]
Inhibition of S Phase	2000 nM (48h)	BV173, SUP-B15	[1][5][8]
Inhibition of RB Phosphorylation	2000 nM (72h)	BV173, SUP-B15	[1][5][8]
Downregulation of FOXM1	2000 nM (72h)	BV173, SUP-B15	[1][5][8]

Mechanism of Action: YX-2-107 Signaling Pathway

The following diagram illustrates the mechanism of action of YX-2-107 as a PROTAC to induce the degradation of CDK6.



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Caption: Mechanism of **YX-2-107** induced CDK6 degradation and its downstream effects.

Experimental Protocols

Preparation of YX-2-107 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **YX-2-107** in DMSO.

Materials:

- **YX-2-107** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Water bath or sonicator

Table 3: Stock Solution Preparation Calculator

Desired Stock Concentration	Molecular Weight (g/mol)	Mass of YX-2-107 to Weigh	Volume of DMSO to Add
10 mM	889.97	8.9 mg	1 mL
5 mM	889.97	4.45 mg	1 mL
1 mM	889.97	0.89 mg	1 mL

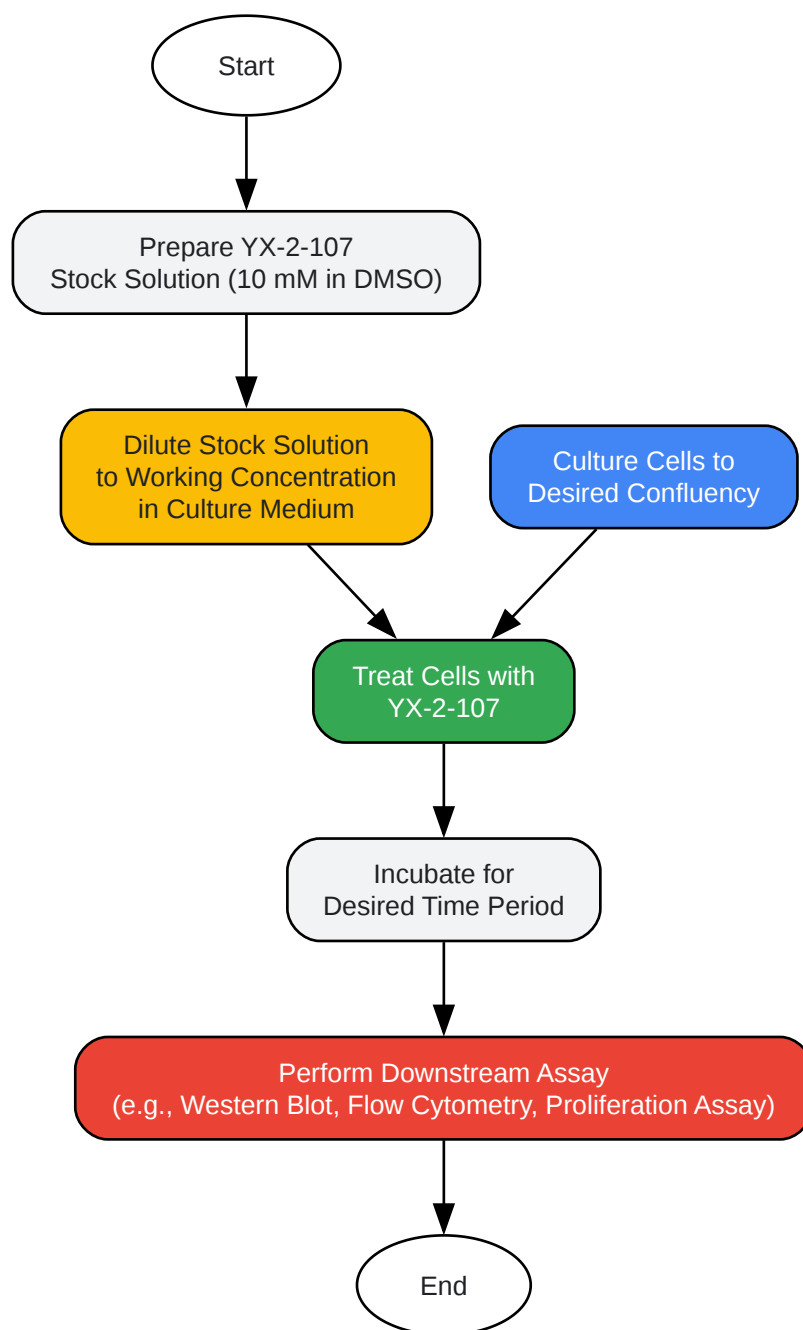
Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.
- **Weighing YX-2-107:** Carefully weigh the desired amount of **YX-2-107** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 8.9 mg of **YX-2-107**.
- **Dissolution:** Add the appropriate volume of cell culture grade DMSO to the **YX-2-107** powder. Using the previous example, add 1 mL of DMSO.

- Solubilization: Vortex the solution thoroughly to dissolve the compound. Gentle warming in a water bath (not exceeding 37°C) or brief sonication can aid in dissolution if necessary.[1] Visually inspect the solution to ensure that all of the compound has dissolved and no particulates are visible.
- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.[3]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[3] Protect the stock solution from light.[1]

Experimental Workflow for Cell-Based Assays

The following diagram outlines a general workflow for using the **YX-2-107** stock solution in a typical cell culture experiment.



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Caption: General experimental workflow for using **YX-2-107** in cell culture.

Protocol for Diluting to Working Concentration:

- Thaw Stock Solution: Thaw a single aliquot of the **YX-2-107** stock solution at room temperature.

- **Calculate Dilution:** Determine the volume of the stock solution needed to achieve the desired final concentration in your cell culture medium. For example, to prepare 1 mL of a 10 μ M working solution from a 10 mM stock, you would perform a 1:1000 dilution (add 1 μ L of the 10 mM stock to 999 μ L of culture medium).
- **Prepare Working Solution:** It is recommended to perform a serial dilution. First, prepare an intermediate dilution in culture medium before making the final dilution in the volume to be added to the cells. This ensures accurate and homogenous distribution of the compound.
- **Vehicle Control:** Prepare a vehicle control using the same final concentration of DMSO as in the **YX-2-107** treated samples.
- **Cell Treatment:** Add the prepared working solution (or vehicle control) to your cells and incubate for the desired duration.

Safety Precautions

YX-2-107 is for research use only and is not intended for human or veterinary use.[2] Standard laboratory safety practices should be followed when handling this compound. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Handle the powder in a chemical fume hood to avoid inhalation. Consult the Safety Data Sheet (SDS) for more detailed information.

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